

A Technical Guide to Diethyl 2,2-Dihydroxypropanedioate: Commercial Availability, Synthesis, and Applications

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Compound of Interest

Compound Name: *diethyl 2,2-dihydroxypropanedioate*

Cat. No.: *B3275878*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **diethyl 2,2-dihydroxypropanedioate**, a valuable reagent in organic synthesis. This document elucidates its commercial availability, synthesis protocols, and key applications, with a focus on providing practical information for laboratory use. All quantitative data is presented in structured tables for ease of comparison, and detailed experimental methodologies are provided.

Chemical Identity and Commercial Availability

Diethyl 2,2-dihydroxypropanedioate is the hydrate of diethyl ketomalonate (also known as diethyl oxomalonate). The anhydrous form exists as a yellow to greenish oil, which readily reacts with atmospheric moisture to form the stable, white crystalline hydrate.^[1] It is crucial for researchers to recognize that while they may be purchasing the keto form, the compound will likely exist as the hydrate under standard laboratory conditions.

Several major chemical suppliers offer diethyl ketomalonate, which, as noted, is the precursor to the dihydroxy compound. The product is typically sold as the anhydrous liquid.

Table 1: Commercial Suppliers of Diethyl Ketomalonate

Supplier	Product Name	Purity	Available Quantities	CAS Number
Sigma-Aldrich	Diethyl ketomalonate	≥95%	5 g, 25 g, 100 g	609-09-6[2][3]
Thermo Fisher Scientific	Diethyl ketomalonate	95%	5 g, 25 g	609-09-6[4]
Chem-Impex	Diethyl ketomalonate	≥98% (GC)	Custom Quantities	609-09-6[5]
CP Lab Safety	Diethyl ketomalonate	min 95%	100 g	609-09-6[6]
Molbase	Diethyl ketomalonate hydrate	98%	10g	Not specified

Physicochemical Properties

The distinct physical properties of the anhydrous and hydrated forms are important for handling and characterization.

Table 2: Physicochemical Properties of Diethyl Ketomalonate and its Hydrate

Property	Diethyl Ketomalonate (Anhydrous)	Diethyl 2,2-Dihydroxypropane dioate (Hydrate)	Reference
Appearance	Clear colorless to yellowish-green liquid	White crystalline solid	[1][5]
Molecular Formula	C ₇ H ₁₀ O ₅	C ₇ H ₁₂ O ₆	[5]
Molecular Weight	174.15 g/mol	192.17 g/mol	[5]
Boiling Point	208-210 °C	Decomposes	[1][2]
Density	1.142 g/mL at 25 °C	Not available	[1][2]
Refractive Index	n _{20/D} 1.415	Not applicable	[2]
Solubility	Soluble in ethanol, diethyl ether, chloroform. Limited solubility in water.	Soluble in water	[1][7]

Synthesis Protocols

The synthesis of **diethyl 2,2-dihydroxypropanedioate** is achieved through the oxidation of diethyl malonate, followed by hydration. Several methods have been reported, with a recent patent highlighting a high-yield approach using sodium chlorite.

Synthesis via Oxidation with Sodium Chlorite

A modern and efficient method for the preparation of diethyl ketomalonate, which readily hydrates, involves the oxidation of diethyl malonate with sodium chlorite.[8]

Experimental Protocol:

- To a 100 mL four-necked flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, add 49.6 g (0.137 mole) of a 25% sodium chlorite aqueous solution.
- Slowly add 2.6 mL (0.046 mole) of acetic acid. The pH of the reaction system should be approximately 4.4.

- Under vigorous stirring, slowly add 10 g (0.062 mole) of diethyl malonate.
- Maintain the reaction temperature between 25-30 °C.
- After the reaction is complete (monitored by GC or TLC), the organic layer is separated.
- The aqueous layer is extracted with a suitable organic solvent (e.g., diethyl ether).
- The combined organic layers are dried over anhydrous sodium sulfate and the solvent is removed under reduced pressure to yield diethyl ketomalonate as an oil.
- The oil will spontaneously crystallize to the white, solid hydrate upon standing in the presence of atmospheric moisture.[\[1\]](#)

Synthesis via Ozonolysis

An alternative laboratory-scale synthesis involves the ozonolysis of diethyl methylidenemalonate.[\[9\]](#)

Experimental Protocol:

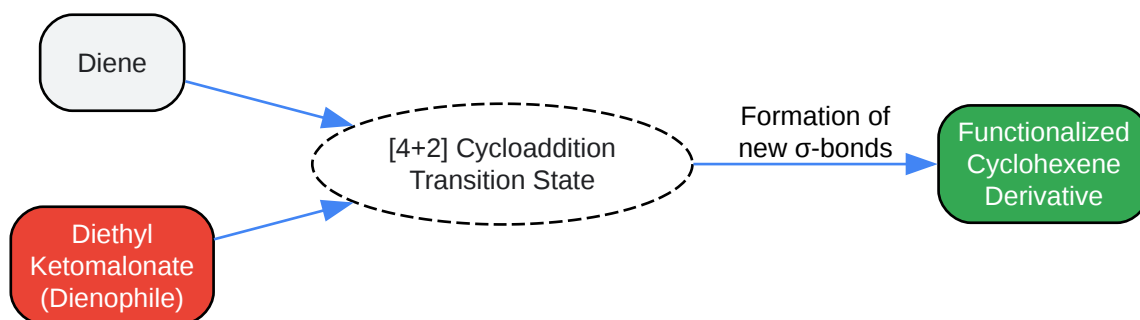
- Dissolve 258 g of diethyl methylidenemalonate in 1 liter of methanol.
- Cool the solution and subject it to ozonolysis until the starting material is consumed.
- After the reaction, add 5 g of 10% Pd-on-C as a hydrogenation catalyst in 200 ml of methanol.
- Hydrogenate the mixture.
- Work up the reaction mixture and concentrate under vacuum to obtain diethyl ketomalonate.

Key Applications and Experimental Workflows

Diethyl ketomalonate is a versatile building block in organic synthesis, primarily due to the electrophilicity of its central carbonyl group.[\[1\]](#) It participates in a variety of reactions to form complex molecules.

Diels-Alder Reactions

Diethyl ketomalonate is a highly reactive dienophile in Diels-Alder reactions, enabling the synthesis of highly functionalized cyclic systems.

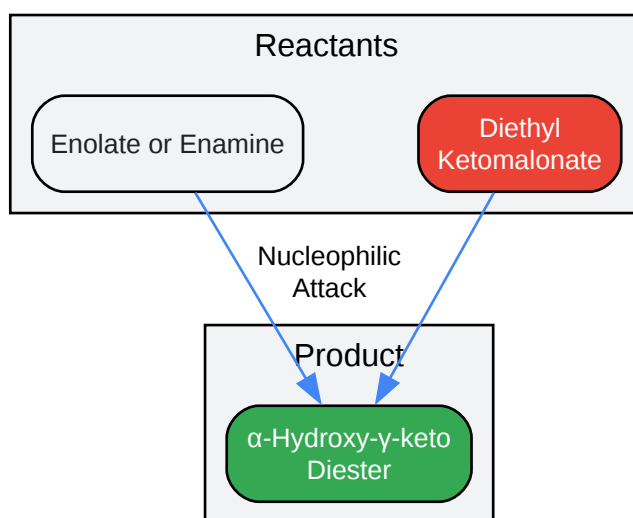


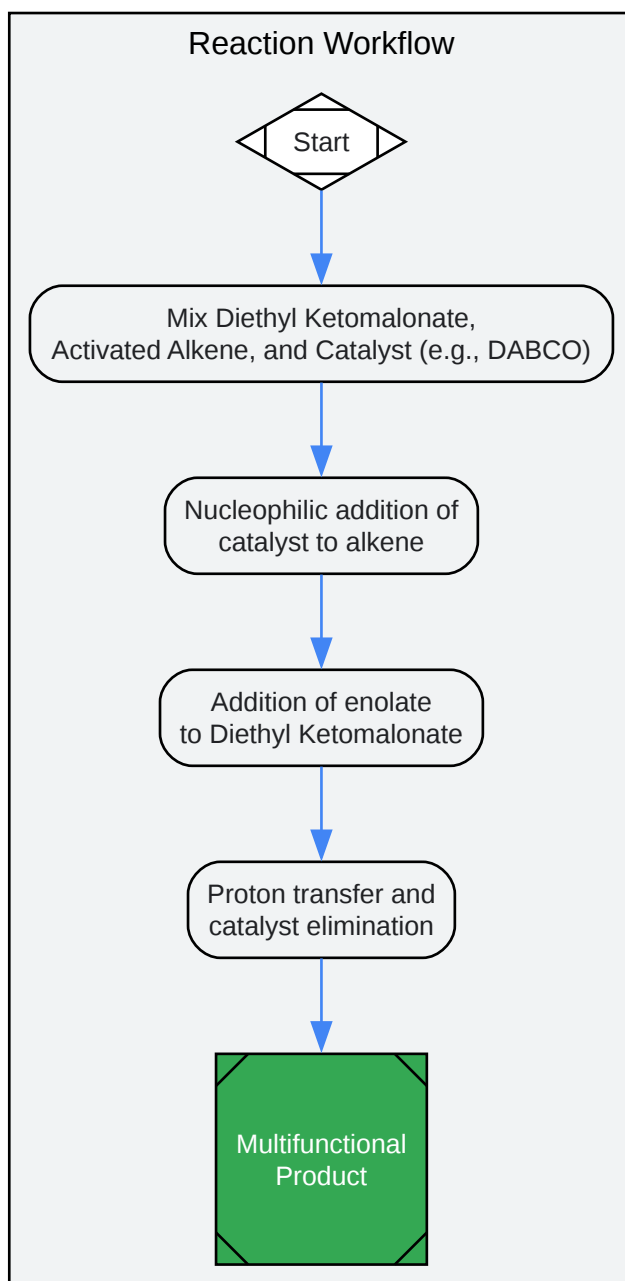
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Caption: Diels-Alder reaction with diethyl ketomalonate.

Aldol Addition Reactions

The activated carbonyl group of diethyl ketomalonate readily undergoes aldol-type additions with enolates or enamines.^[1]





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